

GPR84 Agonist-1: In Vivo Animal Model Application Notes and Protocols

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Compound of Interest

Compound Name: GPR84 agonist-1

Cat. No.: B2932833

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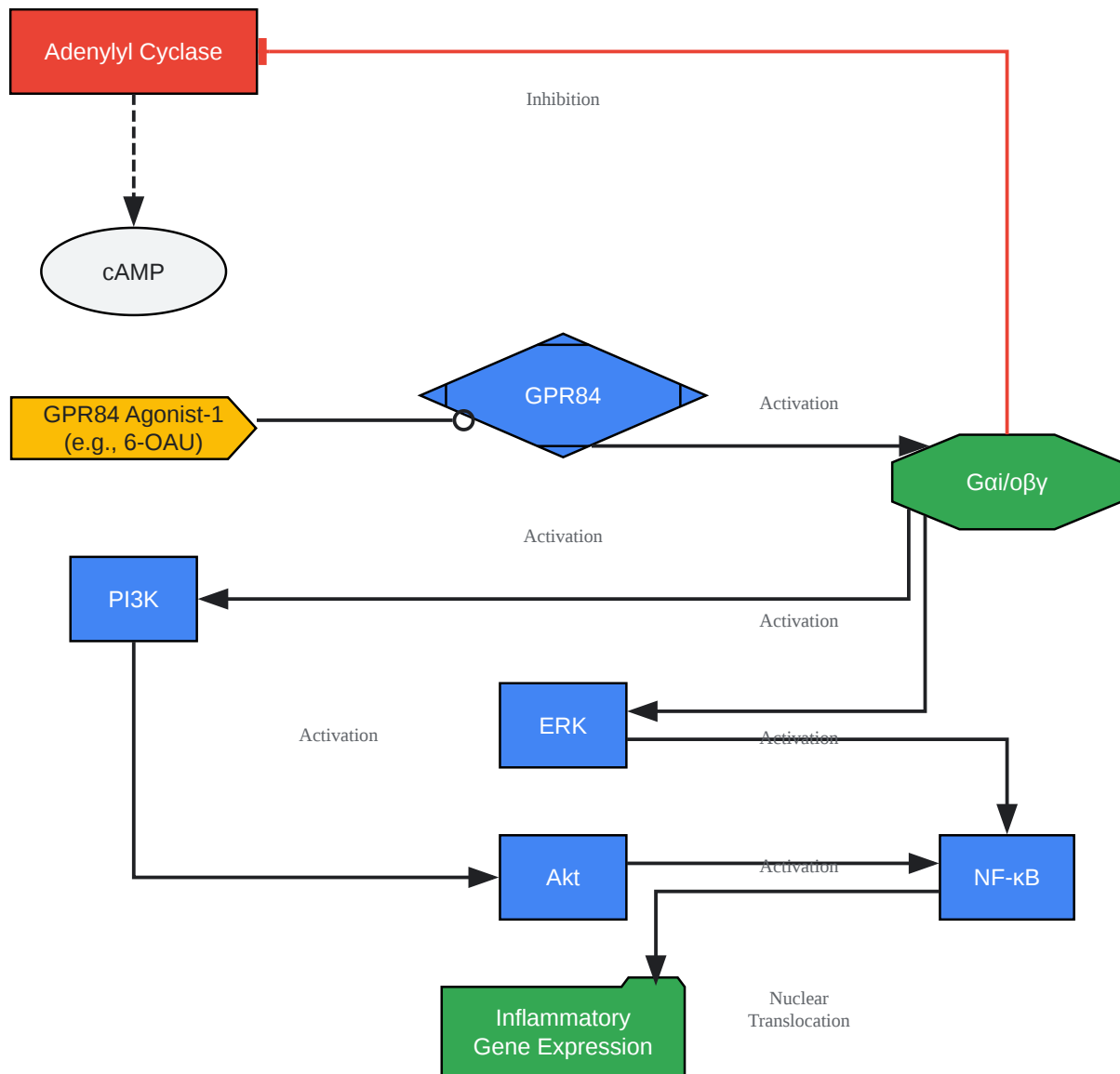
Introduction

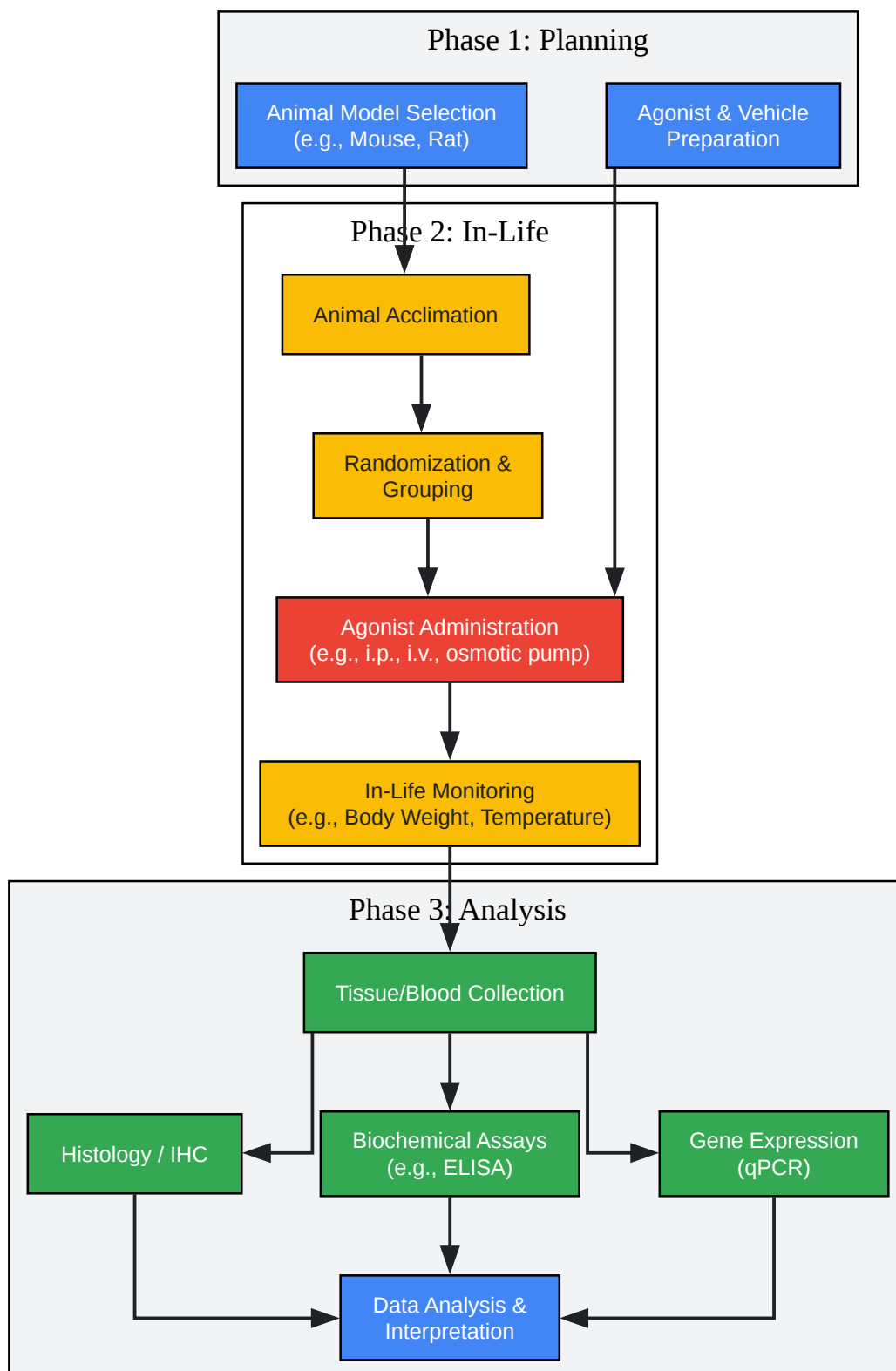
G protein-coupled receptor 84 (GPR84) is an emerging therapeutic target primarily implicated in inflammatory and immune responses. It is highly expressed in immune cells such as macrophages, neutrophils, and microglia.[1] Activation of GPR84, a Gi/o-coupled receptor, by agonists like the synthetic compound 6-n-octylaminouracil (6-OAU), leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cAMP levels.[2] Downstream signaling cascades include the activation of Akt, ERK, and NF-κB pathways, which modulate various cellular functions including cytokine production, chemotaxis, and phagocytosis.[3][4] This document provides detailed application notes and protocols for conducting in vivo animal model studies with **GPR84 agonist-1** (exemplified by 6-OAU), summarizing key quantitative data and experimental methodologies from published research.

GPR84 Signaling Pathway

Activation of GPR84 by an agonist initiates a signaling cascade primarily through the Gai/o subunit, leading to the inhibition of adenylyl cyclase and a subsequent decrease in cyclic AMP

(cAMP). This can also lead to the activation of other downstream pathways like PI3K-Akt and MAPK/ERK, ultimately influencing cellular processes like inflammation and phagocytosis.[1][3]





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References

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- 2. [benchchem.com \[benchchem.com\]](#)
- 3. [Activation of the Immune-Metabolic Receptor GPR84 Enhances Inflammation and Phagocytosis in Macrophages - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [Development of Highly Potent, G-Protein Pathway Biased, Selective, and Orally Bioavailable GPR84 Agonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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